

Essential Safety and Operational Guide for Handling Mmp-7-IN-3

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Compound of Interest

Compound Name: Mmp-7-IN-3

Cat. No.: B10861654

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This guide provides crucial safety, handling, and disposal information for **Mmp-7-IN-3**, a potent and selective inhibitor of matrix metalloproteinase-7 (MMP-7). The following procedures are intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **Mmp-7-IN-3**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are required. Inspect gloves prior to use and dispose of them properly after handling the compound.
- **Body Protection:** A laboratory coat is mandatory. For procedures with a higher risk of splashing, consider an impervious apron.
- **Respiratory Protection:** If working with the powdered form for extended periods or in a poorly ventilated area, a NIOSH-approved respirator may be necessary.

Safety and Handling Procedures

Adherence to proper laboratory protocols is essential when working with **Mmp-7-IN-3**.

Storage: **Mmp-7-IN-3** should be stored in a tightly sealed container, protected from moisture. Recommended storage temperatures are:

- Powder: -80°C for up to 2 years, or -20°C for up to 1 year.[\[1\]](#)
- In solvent: -80°C for up to 6 months, or -20°C for up to 1 month.[\[1\]](#)

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Disposal Plan

Dispose of **Mmp-7-IN-3** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Unused compounds should be treated as chemical waste. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Quantitative Data

The following tables summarize key quantitative information for **Mmp-7-IN-3**.

Property	Value
CAS Number	2865097-58-9
Molecular Formula	C ₄₁ H ₄₇ N ₅ O ₈ S ₂
Molecular Weight	818.27 g/mol
Purity	>98%
Solubility	DMSO: ≥ 100 mg/mL (≥ 122.21 mM)

Storage Condition	Shelf Life
Powder (-80°C)	2 years
Powder (-20°C)	1 year
In Solvent (-80°C)	6 months
In Solvent (-20°C)	1 month

Experimental Protocols

While a specific, detailed step-by-step protocol for an experiment using **Mmp-7-IN-3** is not publicly available, a general procedure for an in vitro MMP-7 inhibition assay can be outlined as follows. This is a representative workflow and should be adapted and optimized for specific experimental needs.

General In Vitro MMP-7 Inhibition Assay Workflow:

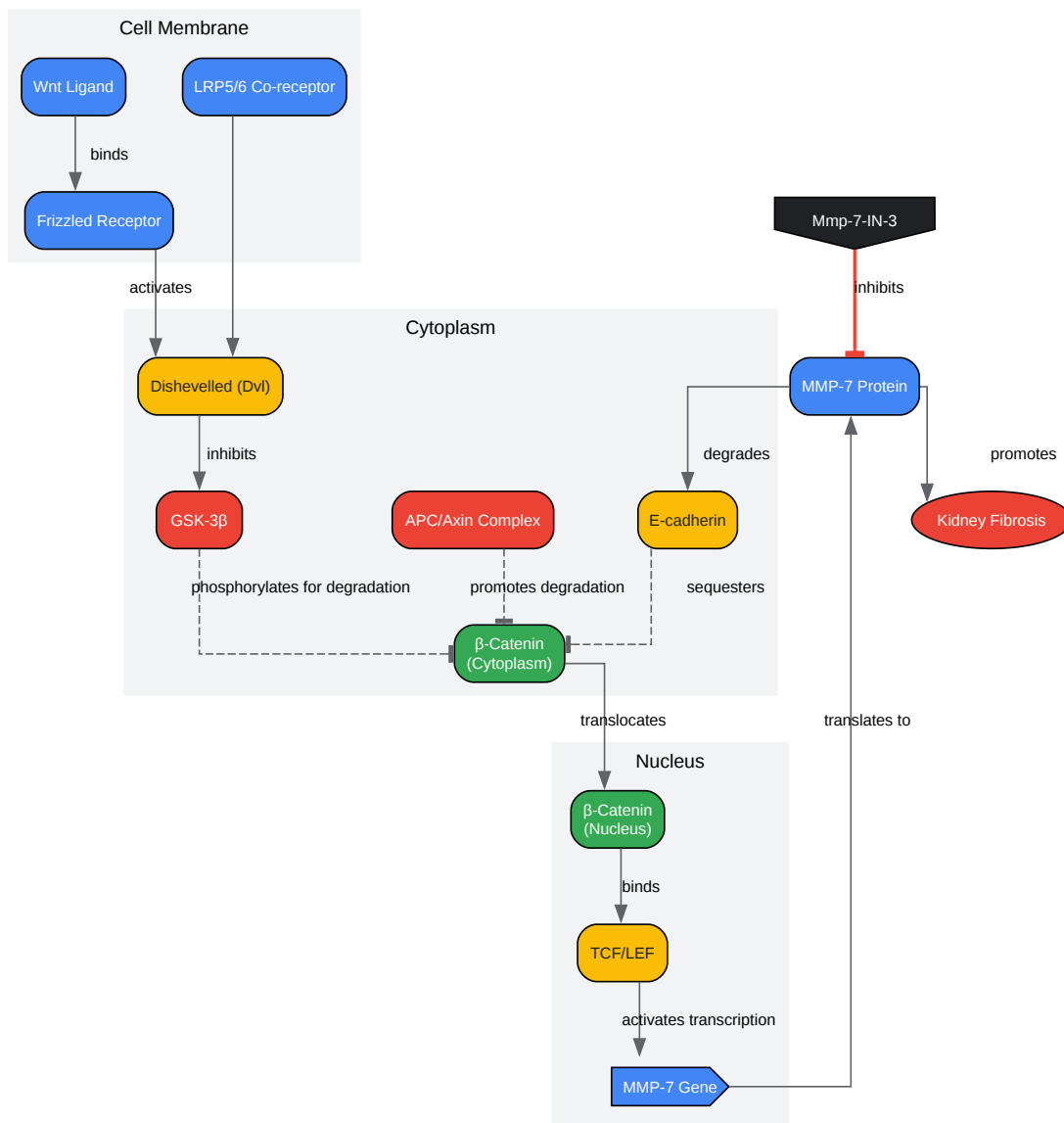
- Reagent Preparation:
 - Prepare a stock solution of **Mmp-7-IN-3** in DMSO.[\[1\]](#)
 - Dilute the stock solution to the desired concentrations using an appropriate assay buffer.
 - Prepare a solution of recombinant human MMP-7 enzyme in assay buffer.
 - Prepare a solution of a fluorogenic MMP-7 substrate.

- Assay Procedure:
 - In a 96-well plate, add the diluted **Mmp-7-IN-3** solutions.
 - Add the MMP-7 enzyme solution to each well and incubate at 37°C for a predetermined time (e.g., 15-30 minutes) to allow for inhibitor binding.
 - Initiate the enzymatic reaction by adding the fluorogenic substrate to all wells.
 - Immediately measure the fluorescence intensity at regular intervals using a fluorescence plate reader.
- Data Analysis:
 - Calculate the rate of substrate cleavage for each inhibitor concentration.
 - Determine the IC₅₀ value of **Mmp-7-IN-3** by plotting the enzyme activity against the inhibitor concentration.

Signaling Pathways and Experimental Workflows

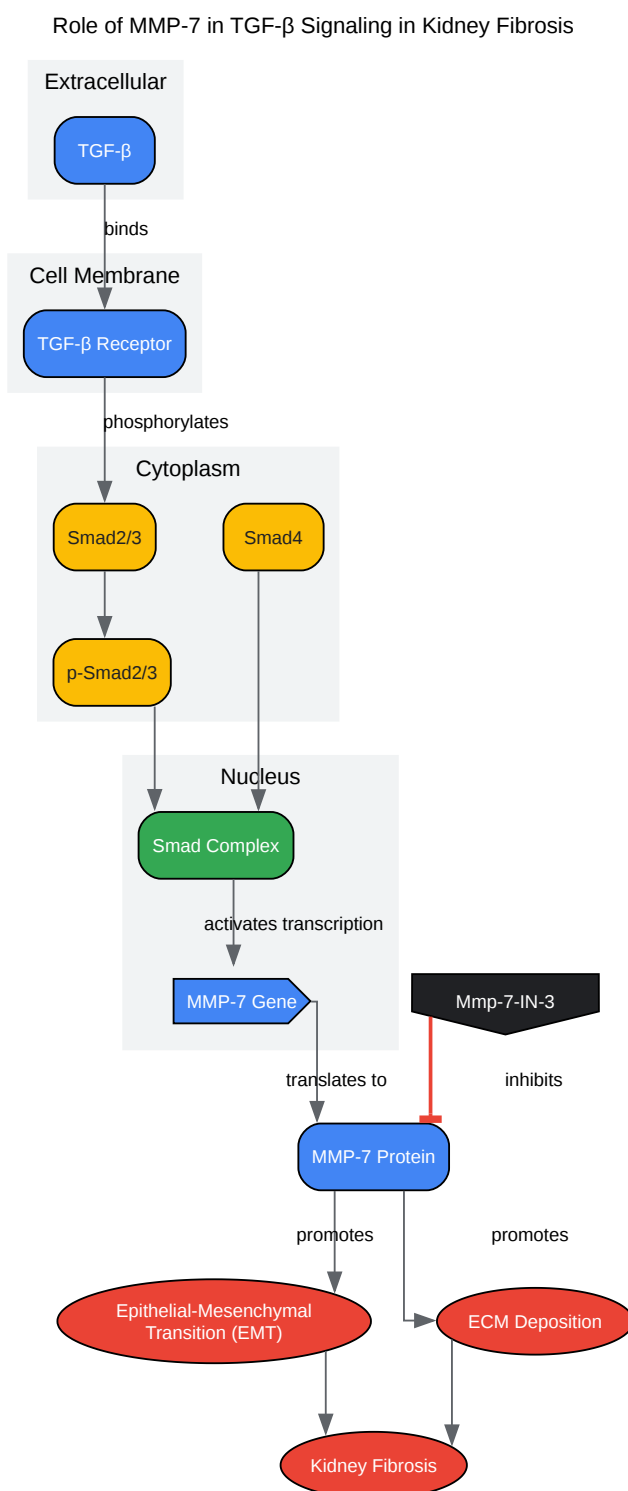
The following diagrams illustrate key signaling pathways where MMP-7 is involved, particularly in the context of kidney fibrosis, a process that can be studied using **Mmp-7-IN-3**.

MMP-7 and Wnt/ β -Catenin Signaling in Kidney Fibrosis



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Caption: Interaction of MMP-7 with the Wnt/ β -catenin signaling pathway in promoting kidney fibrosis.



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Caption: The role of MMP-7 as a downstream effector of TGF- β signaling in the context of kidney fibrosis.

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References

- 1. medchemexpress.com [medchemexpress.com]
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